

Application Notes and Protocols for DY3002

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Compound of Interest

Compound Name: DY3002

Cat. No.: B13435455

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Introduction

DY3002 is a novel, selective, and potent inhibitor of the Epidermal Growth Factor Receptor (EGFR).[1] It has demonstrated significant efficacy in overcoming T790M-mediated resistance in non-small cell lung cancer (NSCLC), a common mechanism of acquired resistance to first and second-generation EGFR tyrosine kinase inhibitors (TKIs).[1][2] This document provides detailed protocols for the preparation of **DY3002** stock solutions for in vitro and in vivo research applications.

Quantitative Data Summary

The following table summarizes the key quantitative data for **DY3002**:

Property	Value	Source
Molecular Weight	464.95 g/mol	[1]
CAS Number	2020015-37-4	[1][3]
Molecular Formula	C ₂₄ H ₂₅ ClN ₆ O ₂	[1]
Storage of Solid	2 years at -20°C	DC Chemicals COA
Storage of DMSO Stock Solution	6 months at -80°C 1 month at -20°C 2 weeks at 4°C	DC Chemicals COA

Experimental Protocols

Materials

- **DY3002** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM **DY3002** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **DY3002** in DMSO. This is a common starting concentration for many cell-based assays.

1. Pre-Preparation:

- Before opening the vial, allow the **DY3002** powder to equilibrate to room temperature for at least 60 minutes. This prevents condensation from forming on the powder.
- Ensure all materials and equipment are sterile to prevent contamination of the stock solution.

2. Weighing the Compound:

- To prepare 1 mL of a 10 mM stock solution, you will need 4.65 mg of **DY3002**.
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 464.95 \text{ g/mol} = 0.0046495 \text{ g} = 4.65 \text{ mg}$
- Carefully weigh out the required amount of **DY3002** powder in a sterile microcentrifuge tube or vial.

3. Dissolving the Compound:

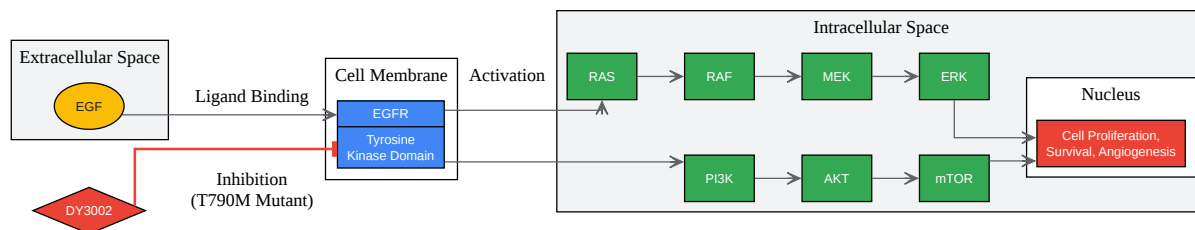
- Add the appropriate volume of anhydrous DMSO to the tube containing the **DY3002** powder. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
- Cap the tube tightly and vortex thoroughly for several minutes until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid in dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.

4. Aliquoting and Storage:

- It is highly recommended to prepare and use solutions on the same day. However, if storage is necessary, aliquot the stock solution into smaller, single-use volumes in tightly sealed vials. This minimizes freeze-thaw cycles which can degrade the compound.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month). For very short-term storage, 4°C is acceptable for up to 2 weeks.
- Clearly label each aliquot with the compound name, concentration, date of preparation, and your initials.

Visualizations

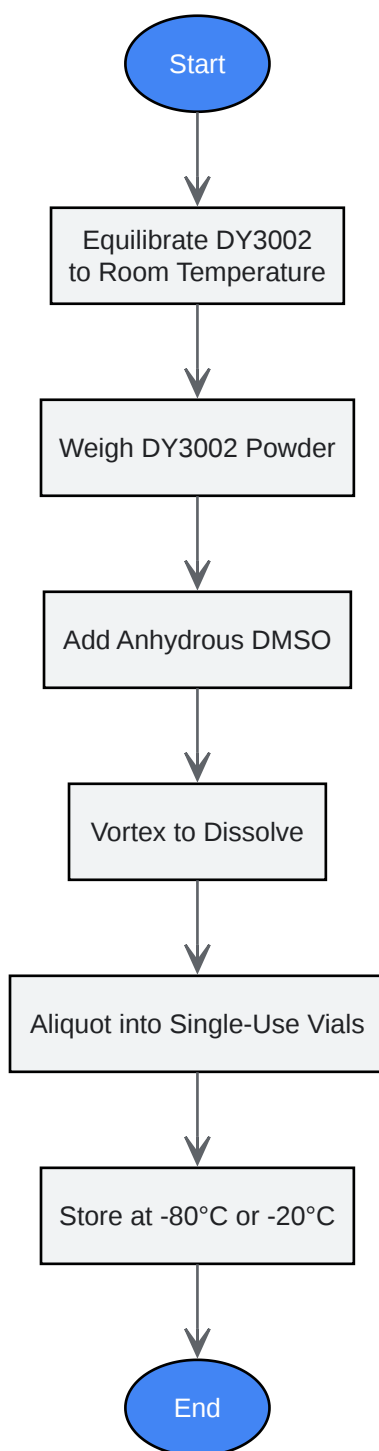
EGFR Signaling Pathway and Inhibition by **DY3002**



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Caption: EGFR signaling pathway and the inhibitory action of **DY3002**.

Experimental Workflow for **DY3002** Stock Solution Preparation



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Caption: Workflow for preparing **DY3002** stock solutions.

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References

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